

# Physical and chemical properties of Pentachlorothioanisole

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Pentachlorothioanisole

Cat. No.: B041897

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## An In-depth Technical Guide to Pentachlorothioanisole

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **Pentachlorothioanisole** (PCTA), a significant metabolite of certain pesticides and a compound of interest in environmental and toxicological research. This document collates critical data, outlines experimental protocols, and visualizes key chemical pathways to serve as an essential resource for professionals in the field.

## Physical and Chemical Properties

**Pentachlorothioanisole** is a halogenated monoaromatic compound.<sup>[1]</sup> It presents as a white to pale brown solid under standard conditions.<sup>[1]</sup> A summary of its key physical and chemical properties is presented in the table below.

Property	Value	Source
CAS Registry Number	1825-19-0	[2]
Molecular Formula	C <sub>7</sub> H <sub>3</sub> Cl <sub>5</sub> S	[2]
Molecular Weight	296.43 g/mol	[2][3]
Melting Point	95-96 °C	[2][3][4]
Boiling Point	318.5 ± 42.0 °C (Predicted)	[3][4]
Density	1.68 ± 0.1 g/cm <sup>3</sup> (Predicted)	[3][4]
Flash Point	139.6 ± 25.0 °C	[3][4]
Vapor Pressure	0.000673 mmHg at 25°C	[4]
Refractive Index	1.641	[3]
Solubility	Insoluble in water.[5] Sparingly soluble in chloroform, slightly soluble in dichloromethane and ethyl acetate.[4][6]	[4][5][6]
XLogP3	5.6 - 5.81	[1][3]

## Spectral Data

Comprehensive spectral information is available for the characterization of **Pentachlorothioanisole**. This includes:

- Nuclear Magnetic Resonance (NMR) Spectroscopy: Both <sup>1</sup>H NMR and <sup>13</sup>C NMR spectra are available.[1][7]
- Mass Spectrometry (MS): GC-MS data for **Pentachlorothioanisole** is accessible, providing information on its fragmentation patterns.[1][8]
- Infrared (IR) Spectroscopy: FTIR spectra, typically obtained using KBr pellets, are available for identifying functional groups.[1]
- Raman Spectroscopy: FT-Raman spectra have also been documented.[1]

## Chemical Reactivity and Stability

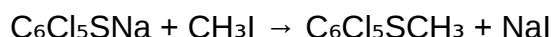
**Pentachlorothioanisole** is a metabolite of the pesticides Pentachloronitrobenzene (PCNB) and Hexachlorobenzene.[1][3] In non-sterilized soil, it can be microbially converted into its sulfoxide and sulfone analogs.[3] The parent compound is relatively unreactive, a characteristic of simple aromatic halogenated organic compounds.[5]

## Experimental Protocols

### Synthesis of Pentachlorothioanisole

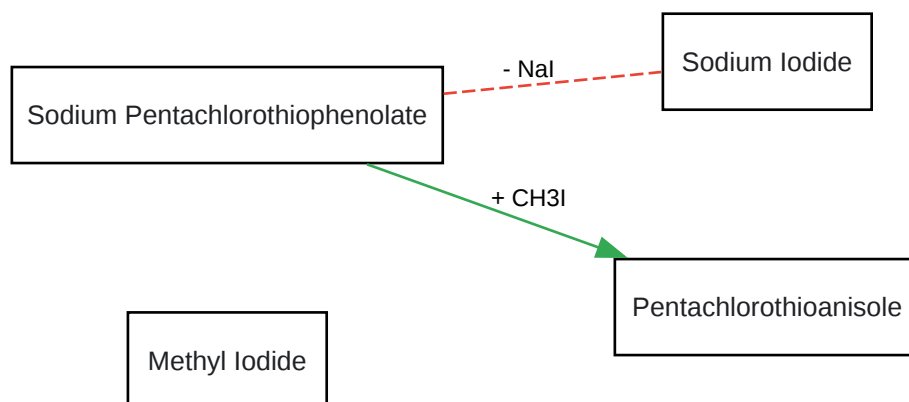
A probable method for the synthesis of **Pentachlorothioanisole** involves the reaction of the sodium salt of pentachlorothiophenol with methyl iodide.[1]

Reaction Scheme:



Detailed Protocol:

- **Formation of the Sodium Salt:** Pentachlorothiophenol is dissolved in a suitable solvent, such as ethanol or methanol. An equimolar amount of a sodium base, like sodium hydroxide or sodium methoxide, is added to deprotonate the thiol, forming the sodium pentachlorothiophenolate salt.
- **Nucleophilic Substitution:** Methyl iodide is then added to the solution. The thiophenolate anion acts as a nucleophile, attacking the methyl group of methyl iodide in an SN2 reaction.
- **Work-up and Purification:** The resulting **Pentachlorothioanisole** can be isolated by removing the solvent, followed by extraction and purification techniques such as recrystallization or column chromatography to obtain the pure product.

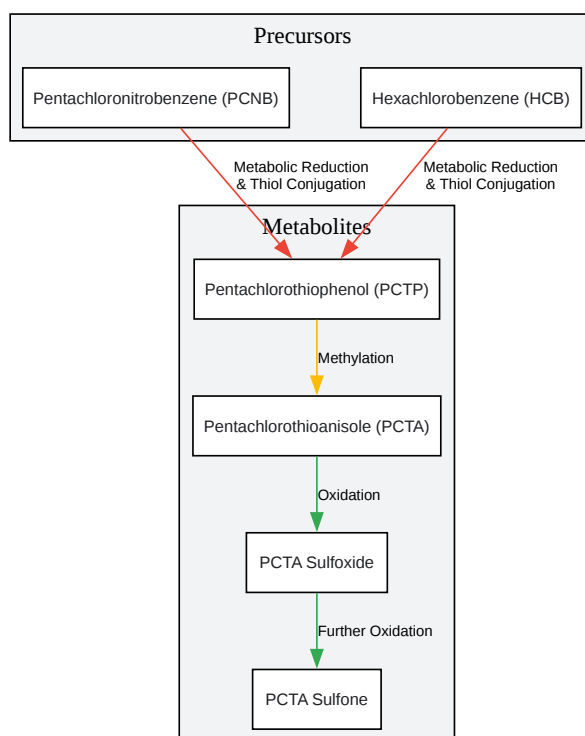


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Caption: Synthesis of **Pentachlorothioanisole** from Sodium Pentachlorothiophenolate and Methyl Iodide.

## Metabolic Pathways

**Pentachlorothioanisole** is a known metabolite of the pesticides Pentachloronitrobenzene (PCNB) and Hexachlorobenzene (HCB).[1] The metabolic conversion in organisms, such as rats, and microorganisms involves several steps.[1][3]



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Caption: Metabolic formation of **Pentachlorothioanisole** from pesticide precursors.

## Safety and Handling

**Pentachlorothioanisole** is classified as harmful if swallowed and may cause long-lasting harmful effects to aquatic life.[1][3] It can cause skin and serious eye irritation.[9] Standard laboratory safety precautions should be observed when handling this compound, including the use of personal protective equipment such as gloves, safety glasses, and a lab coat.[9] It should be stored in a refrigerator.[4][6] For disposal, it should be treated as hazardous waste in accordance with local regulations.

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- To cite this document: BenchChem. [Physical and chemical properties of Pentachlorothioanisole]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041897#physical-and-chemical-properties-of-pentachlorothioanisole]

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